

Protocol for Preparing Stock Solutions of 4-Amino-2-methylpyrimidine-5-carbonitrile

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Compound of Interest

Compound Name: 4-Amino-2-methylpyrimidine-5-carbonitrile

Cat. No.: B015760

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This document provides a detailed protocol for the preparation, storage, and handling of stock solutions of **4-Amino-2-methylpyrimidine-5-carbonitrile**, a heterocyclic compound relevant in organic synthesis and pharmaceutical research. Adherence to this protocol is crucial for ensuring the accuracy of experimental results and maintaining laboratory safety.

Physicochemical and Safety Data

A summary of key quantitative data for **4-Amino-2-methylpyrimidine-5-carbonitrile** is presented below. This information is essential for accurate stock solution preparation and safe handling.

Property	Value	Source(s)
CAS Number	698-29-3	[1] [2]
Molecular Formula	C ₆ H ₆ N ₄	[2]
Molecular Weight	134.14 g/mol	[2]
Appearance	Pale Brown Solid	[3]
Solubility	Soluble in DMSO, ethanol, and methanol. Slightly soluble in water (6.4 g/L at 25°C).	[1] [4]
Recommended Storage (Solid)	2-8°C or -20°C in a dry, cool, and well-ventilated place.	[3] [4]
Recommended Storage (Stock Solution)	Short-term: -20°C (up to 3 months). Long-term: -80°C (up to 6 months).	[2] [5]

Experimental Protocol: Preparation of a 10 mM Stock Solution

This protocol outlines the steps to prepare a 10 mM stock solution of **4-Amino-2-methylpyrimidine-5-carbonitrile** in Dimethyl Sulfoxide (DMSO). DMSO is a common solvent for preparing stock solutions of small molecules for use in biological assays.

Materials:

- **4-Amino-2-methylpyrimidine-5-carbonitrile** (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Spatula
- Weighing paper or boat

- Sterile microcentrifuge tubes or amber glass vials with screw caps
- Vortex mixer
- Pipettors and sterile pipette tips
- Personal Protective Equipment (PPE): safety goggles, gloves, lab coat

Procedure:

- **Safety Precautions:** Before starting, consult the Safety Data Sheet (SDS) for **4-Amino-2-methylpyrimidine-5-carbonitrile**. This compound is harmful if swallowed and can cause skin and eye irritation.[6] Always handle the compound in a well-ventilated area or a chemical fume hood. Wear appropriate PPE throughout the procedure.
- **Equilibration:** Allow the container of **4-Amino-2-methylpyrimidine-5-carbonitrile** to reach room temperature before opening to prevent moisture condensation.
- **Calculation of Mass:** To prepare a 10 mM stock solution, calculate the mass of the compound needed. The molecular weight is 134.14 g/mol .

$$\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$$

For example, to prepare 1 mL (0.001 L) of a 10 mM (0.01 mol/L) stock solution: $\text{Mass (mg)} = 0.01 \text{ mol/L} \times 0.001 \text{ L} \times 134.14 \text{ g/mol} \times 1000 \text{ mg/g} = 1.3414 \text{ mg}$

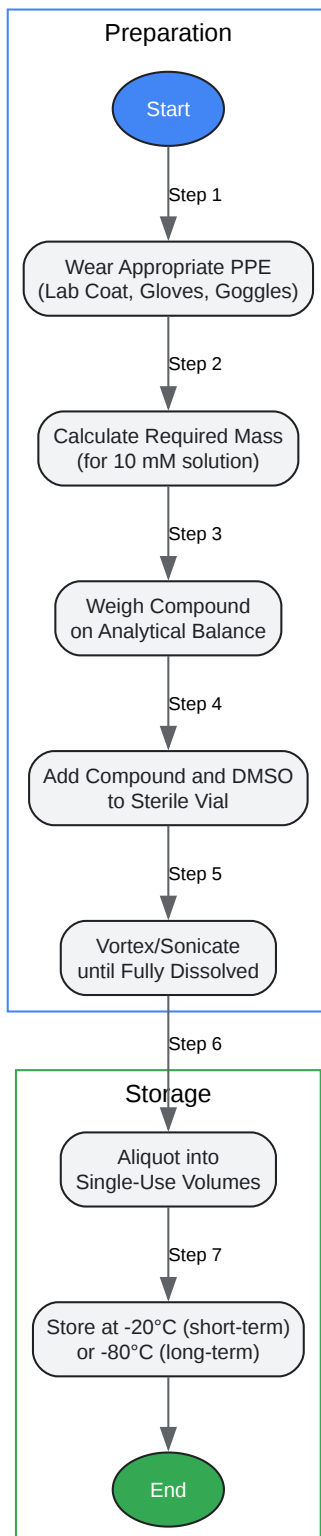
- **Weighing:** Using a calibrated analytical balance, carefully weigh out the calculated mass of **4-Amino-2-methylpyrimidine-5-carbonitrile** onto weighing paper or a weighing boat.
- **Dissolution:**
 - Transfer the weighed compound into a sterile microcentrifuge tube or amber glass vial.
 - Add the calculated volume of anhydrous DMSO to the tube/vial.
 - Securely cap the tube/vial.

- **Mixing:** Vortex the solution until the solid is completely dissolved. If necessary, gentle warming in a water bath (not exceeding 40°C) or brief sonication can aid in dissolution. Visually inspect the solution to ensure there are no visible particles.
- **Aliquoting and Storage:**
 - To avoid repeated freeze-thaw cycles, which can lead to degradation of the compound, it is recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile, clearly labeled microcentrifuge tubes.
 - For short-term storage (up to 3 months), store the aliquots at -20°C.[\[5\]](#)
 - For long-term storage (up to 6 months), store the aliquots at -80°C.[\[2\]](#)
 - Protect the stock solution from light.

Workflow for Stock Solution Preparation

The following diagram illustrates the key steps in the preparation of the **4-Amino-2-methylpyrimidine-5-carbonitrile** stock solution.

Workflow for Preparing 4-Amino-2-methylpyrimidine-5-carbonitrile Stock Solution

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Caption: Workflow for stock solution preparation.

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